

Safeguarding Your Research: A Comprehensive Guide to Handling GC376 Sodium

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Compound of Interest

Compound Name: GC376 sodium

Cat. No.: B14129987

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION FOR RESEARCHERS

This document provides essential, step-by-step guidance for the safe handling, operational use, and disposal of **GC376 sodium** in a laboratory setting. Adherence to these procedures is critical to ensure the safety of all personnel and the integrity of your research. GC376 is a broad-spectrum antiviral medication and a protease inhibitor that blocks 3CLpro.^{[1][2]}

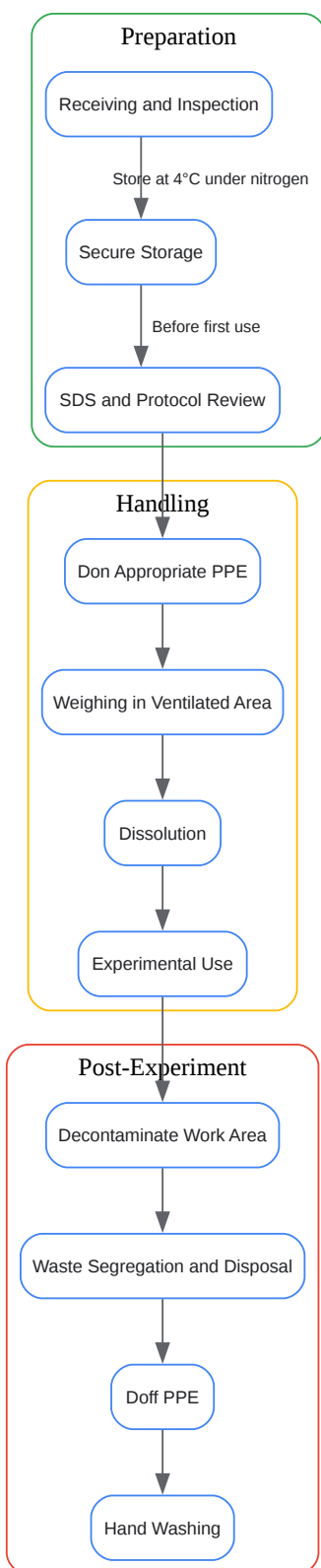
Personal Protective Equipment (PPE)

When handling **GC376 sodium**, all personnel must wear the following personal protective equipment. This is based on general laboratory safety protocols for handling chemical compounds.

PPE Category	Item	Specifications and Remarks
Hand Protection	Nitrile Gloves	Must be inspected before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves in accordance with applicable laws and good laboratory practices. [3]
Eye Protection	Safety Glasses with Side Shields or Goggles	Ensure a snug fit to protect against splashes. [3]
Face Protection	Face Shield	Recommended when there is a risk of splashing, such as during the preparation of solutions. [3]
Body Protection	Laboratory Coat	Should be worn fully buttoned to protect skin and personal clothing from contamination. [3]

Operational Plan: From Receipt to Use

A systematic approach to handling **GC376 sodium** is crucial for safety and experimental success. The following workflow outlines the key steps.



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Workflow for Handling **GC376 Sodium**

Step-by-Step Handling Procedures

- Receiving and Storage: Upon receipt, visually inspect the container for any damage. Store the container in a dry, well-ventilated area at 4°C, preferably under nitrogen.[4] For solutions in DMSO, storage at -80°C for up to 6 months or -20°C for 1 month is recommended.[4]
- Preparation of Stock Solutions: All handling of the solid compound should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.[3]
 - **GC376 sodium** is soluble in DMSO at a concentration of 100 mg/mL.[5]
 - To prepare a working solution, the stock solution can be further diluted in an appropriate assay buffer.[6]
- Experimental Use: When using **GC376 sodium** in experiments, ensure that all procedures are carried out in a designated and properly ventilated area. Avoid the formation of dust and aerosols.

First Aid Measures

In the event of exposure to **GC376 sodium**, follow these first aid procedures:

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[3]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Consult a physician.[3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]

Disposal Plan

Proper disposal of **GC376 sodium** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All waste materials, including unused **GC376 sodium**, contaminated gloves, pipette tips, and empty containers, should be collected in a designated and clearly labeled hazardous waste container.
- **Disposal Method:** Dispose of the hazardous waste through a licensed and certified waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of **GC376 sodium** down the drain or in the regular trash.
- **Spill Cleanup:** In case of a spill, evacuate the area and prevent others from entering. If you are trained and it is safe to do so, use an appropriate absorbent material to contain the spill. Place the cleanup materials in a sealed container for disposal as hazardous waste.

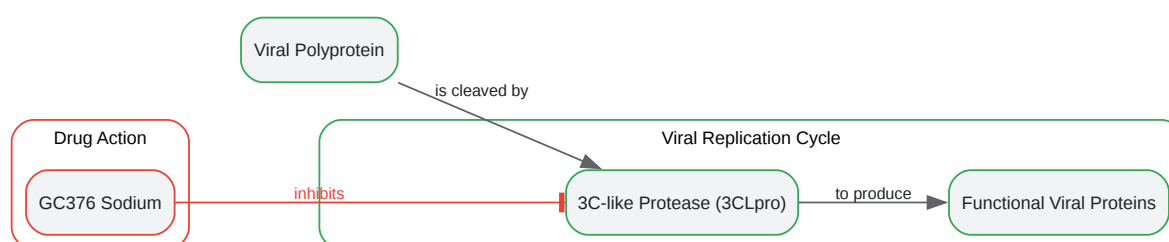
Quantitative Data

The following table summarizes key quantitative data for **GC376 sodium**.

Parameter	Value	Source
Molecular Weight	507.53 g/mol	[2][4]
CAS Number	1416992-39-6	[2][4]
Storage Temperature (Solid)	4°C (under nitrogen)	[4]
Storage Temperature (in DMSO)	-80°C (6 months), -20°C (1 month)	[4]
Solubility in DMSO	100 mg/mL	[5]
IC50 (TGEV 3CLpro)	0.15 µM	[6]
IC50 (FIPV 3CLpro)	0.2 µM	[6]
IC50 (PTV 3Cpro)	0.15 µM	[6]

Mechanism of Action

GC376 is a prodrug of GC373 and acts as a protease inhibitor. It specifically targets the 3C-like protease (3CLpro) of various viruses, including coronaviruses. By inhibiting this enzyme, GC376 prevents the cleavage of viral polyproteins, which is an essential step in the viral replication cycle.[2]



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Mechanism of Action of **GC376 Sodium**

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References

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling GC376 Sodium]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14129987/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-gc376-sodium\]](https://www.benchchem.com/product/b14129987/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-gc376-sodium)

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